

Chemical Structure and Synthesis of Sch 725674: An In-Depth Technical Guide

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Compound of Interest

Compound Name: Antibiotic Sch 725674

Cat. No.: B1249883

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Executive Summary

Sch 725674 is a 14-membered macrolactone antifungal agent originally isolated from the fermentation broth of *Aspergillus* sp. (culture SPRI-0836). Distinguished by its unique structural architecture—specifically a 14-membered ring lacking methyl substitution but featuring an n-pentyl side chain and a specific pattern of hydroxyl groups—it represents a significant scaffold in the search for non-azole, non-polyene antifungal therapeutics.

This guide provides a rigorous technical analysis of Sch 725674, focusing on its chemical topology, biological efficacy, and the strategic logic governing its total synthesis. Particular emphasis is placed on the enantioselective convergent synthesis developed by Goswami and colleagues, which utilizes dithiane linchpin coupling and Yamaguchi macrolactonization to construct the macrocyclic core.

Chemical Structure & Physicochemical Properties[1]

Structural Topology

Sch 725674 is characterized by a 14-membered macrolactone core.^{[1][2][3]} Unlike many macrolides (e.g., erythromycin) that are densely substituted with methyl groups, Sch 725674 possesses a relatively "open" ring structure decorated with specific stereogenic centers.

- Core Scaffold: 14-membered lactone ring.^{[1][2][4]}
- Key Functionalities:
 - (E)-
-unsaturated ester: A conjugated system embedded within the macrocycle.
 - Hydroxyl Groups: Three free hydroxyl groups, two of which are often contiguous (vicinal diol motif), contributing to its polarity and hydrogen-bonding potential.
 - Side Chain: An n-pentyl group at the C-13 position (numbering may vary by convention, but typically distal to the ester).
- Stereochemistry: The absolute configuration was established via total synthesis (Curran, Prasad, Goswami) and is critical for biological activity.

Physicochemical Profile

Property	Description
Class	Macrolactone / Polyketide
Source	Aspergillus sp. ^{[1][5][6]} (SPRI-0836)
Solubility	Soluble in MeOH, DMSO, CHCl ₃ ; poorly soluble in water.
Stability	Stable in solid state; sensitive to strong acids/bases due to lactone and allylic alcohol functionalities.

Biological Activity & Therapeutic Potential^{[1][7][8]}

Sch 725674 exhibits targeted antifungal activity, distinct from broad-spectrum cytotoxins. Its isolation was driven by screening against pathogenic yeasts.

Antifungal Spectrum (MIC Data)

The compound demonstrates potency against key fungal pathogens, including azole-resistant strains.

Test Organism	Strain ID	MIC (g/mL)	Clinical Relevance
Saccharomyces cerevisiae	PM503	8	Model yeast / Opportunistic pathogen
Candida albicans	C43	32	Major cause of candidiasis

Mechanism of Action

While the precise molecular target (e.g., specific enzyme inhibition) has not been definitively mapped to a single protein like CYP51 (azoles) or FKS1 (echinocandins), the structural profile suggests a mode of action involving membrane interaction or disruption of cell wall biosynthesis. The presence of the macrolactone ring and specific hydroxyl stereochemistry implies a binding event that is stereospecific, rather than general membrane lysis.

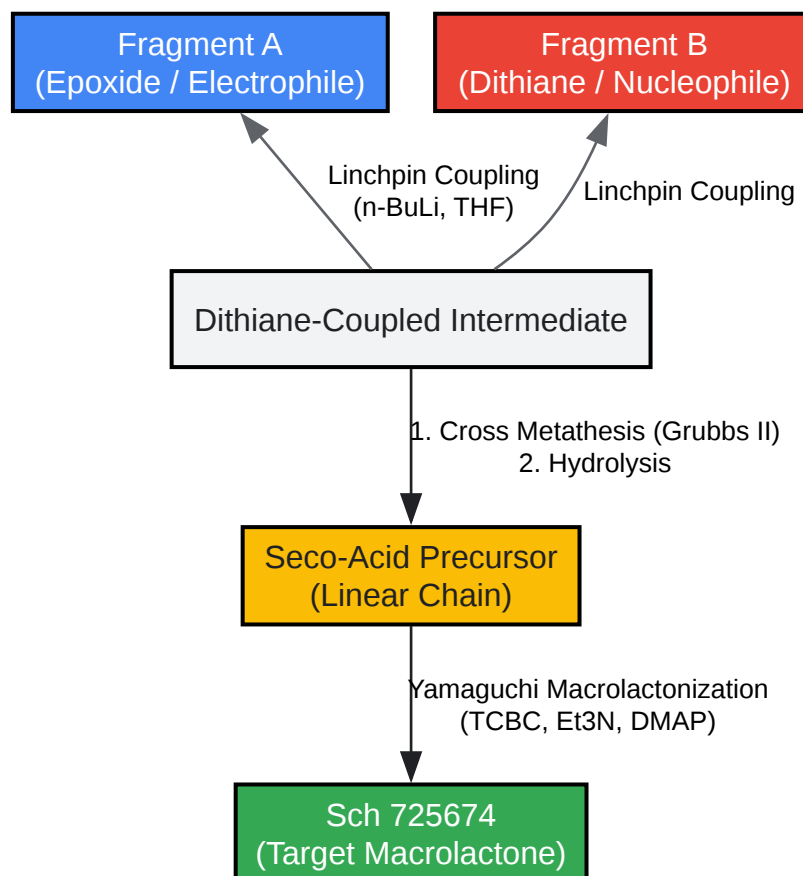
Total Synthesis: The Goswami Route

Primary Reference: Goswami et al., RSC Advances / Org. Biomol. Chem., 2014

The synthesis of Sch 725674 is a masterclass in convergent strategy. The Goswami approach is selected for this guide because it elegantly demonstrates linchpin coupling (using 1,3-dithiane) to assemble the carbon skeleton, followed by Yamaguchi macrolactonization to close the ring.

Retrosynthetic Analysis & Workflow

The strategy disconnects the macrocycle at the lactone bond (C1-O13) and the C8-C9 bond (formed via dithiane alkylation).



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Caption: Convergent synthesis strategy for Sch 725674 utilizing dithiane linchpin coupling and Yamaguchi cyclization.

Detailed Experimental Protocol

Phase 1: Fragment Assembly (Linchpin Coupling)

Objective: Connect the "upper" and "lower" carbon chains using 1,3-dithiane as a masked carbonyl equivalent.

- Rationale: The 1,3-dithiane proton is acidic (pK_a ~31), allowing lithiation with n-BuLi. This lithiated species acts as a nucleophile (acyl anion equivalent) to attack an epoxide or alkyl halide, forming a C-C bond while preserving the carbonyl oxidation state for later use.

- Protocol:
 - Dissolve Fragment B (containing the dithiane moiety) in anhydrous THF under Argon. Cool to -78°C .
 - Add n-Butyllithium (n-BuLi) dropwise. Stir for 30 min to generate the lithio-dithiane.
 - Slowly add Fragment A (containing the epoxide or electrophile) in THF.
 - Allow the reaction to warm to 0°C over 2 hours. The nucleophilic attack opens the epoxide, establishing the C8-C9 bond and the C9 hydroxyl group.
 - Quench: Saturated NH
Cl solution.
 - Purification: Flash column chromatography (Silica gel, Hexane/EtOAc).

Phase 2: Cross Metathesis

Objective: Install the (E)-

-unsaturated ester moiety.

- Rationale: Olefin metathesis using Grubbs II catalyst is highly selective for forming (E)-alkenes (thermodynamic product) in the presence of acrylates.
- Protocol:
 - Dissolve the coupled intermediate in degassed CH
Cl
.
 - Add Ethyl Acrylate (excess, ~5-10 equiv) and Grubbs 2nd Generation Catalyst (5-10 mol%).
 - Reflux for 12-24 hours. Monitor by TLC for the disappearance of the terminal alkene.

- Workup: Concentrate in vacuo. Filter through a pad of celite to remove ruthenium residues.

Phase 3: Yamaguchi Macrolactonization

Objective: Cyclize the linear seco-acid to form the 14-membered ring.

- Rationale: Direct acid-catalyzed esterification of large rings is entropically unfavorable. The Yamaguchi method activates the carboxylic acid as a mixed anhydride (using 2,4,6-trichlorobenzoyl chloride) which is then attacked by the alcohol in a dilute solution to favor intramolecular cyclization over intermolecular oligomerization.
 - Protocol:
 - Hydrolysis: Treat the ester precursor with LiOH in THF/H₂O to generate the seco-acid (free acid and free alcohol).
 - Activation: Dissolve the seco-acid in anhydrous THF. Add Et₃N and 2,4,6-Trichlorobenzoyl chloride (TCBC). Stir for 1-2 h to form the mixed anhydride.
 - Cyclization: Dilute the mixture significantly (high dilution condition, ~0.001 M) in Toluene. Add DMAP (4-Dimethylaminopyridine) as the nucleophilic catalyst.
 - Heat to reflux for 12-16 hours.
 - Workup: Wash with sat. NaHCO₃, brine, and dry over Na₂SO₄.
- [1]

Phase 4: Final Deprotection & Stereoselective Reduction

- Step: Removal of dithiane (e.g., using MeI/CaCO₃ or Iodine) and stereoselective reduction of the resulting ketone (using reagents like Zn(BH₃

)

or CBS catalysts) establishes the final chiral centers of the natural product.

Alternative Synthetic Strategies

To provide a comprehensive view, we acknowledge two other notable routes:

- Prasad Total Synthesis (2014):
 - Starting Material: L-(+)-Tartaric acid (Chiral pool approach).
 - Key Strategy: Uses Ley's dithiaketalization and Ring-Closing Metathesis (RCM) to close the macrocycle. This route is notable for establishing the stereochemistry early via the tartaric acid scaffold.
- Curran Total Synthesis:
 - Strategy: Fluorous Mixture Synthesis. This was the first total synthesis and was used to create a library of stereoisomers to confirm the absolute configuration of the natural product. It relies on fluorous tags to facilitate the separation of intermediates.

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